

An In-depth Technical Guide to n-Undecylamine (CAS No. 7307-55-3)

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Compound of Interest

Compound Name: Undecylamine

Cat. No.: B147597

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Introduction

n-Undecylamine, also known as 1-aminoundecane, is a long-chain primary amine with the chemical formula $C_{11}H_{25}N$.^[1] Its unique properties, stemming from its long alkyl chain and reactive primary amine group, make it a valuable molecule in various fields of research and development, including materials science and medicinal chemistry. This guide provides a comprehensive overview of the technical data, experimental protocols, and potential applications of **n-undecylamine**.

Physicochemical Properties

A summary of the key physicochemical properties of **n-undecylamine** is presented in Table 1. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Reference
CAS Number	7307-55-3	[1]
Molecular Formula	C ₁₁ H ₂₅ N	[1]
Molecular Weight	171.32 g/mol	[1]
Appearance	Colorless liquid	
Melting Point	15-17 °C	[1]
Boiling Point	106-107 °C at 8 mmHg	
Density	0.796 g/mL at 25 °C	
Refractive Index	1.439 (20 °C, D)	
Flash Point	92 °C (198 °F)	
Solubility	Insoluble in water, soluble in organic solvents.	

Synthesis of n-Undecylamine

While various methods can be employed for the synthesis of n-**undecylamine**, two common and effective approaches are reductive amination of undecanal and microwave-assisted amination.

Experimental Protocol: Reductive Amination of Undecanal

This method involves the reaction of undecanal with an amine source in the presence of a reducing agent.

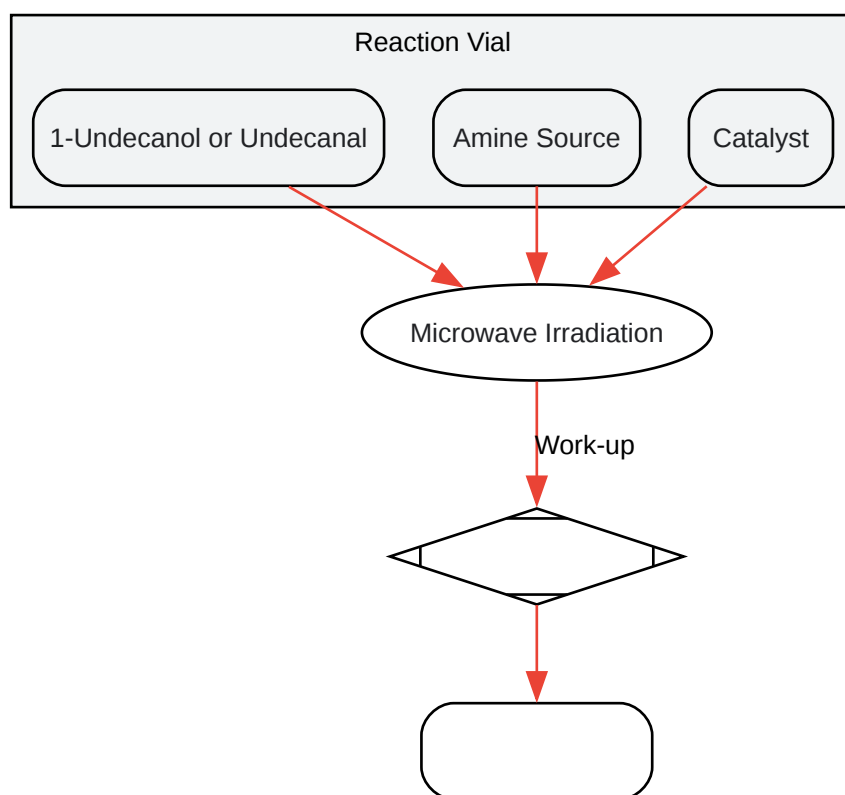
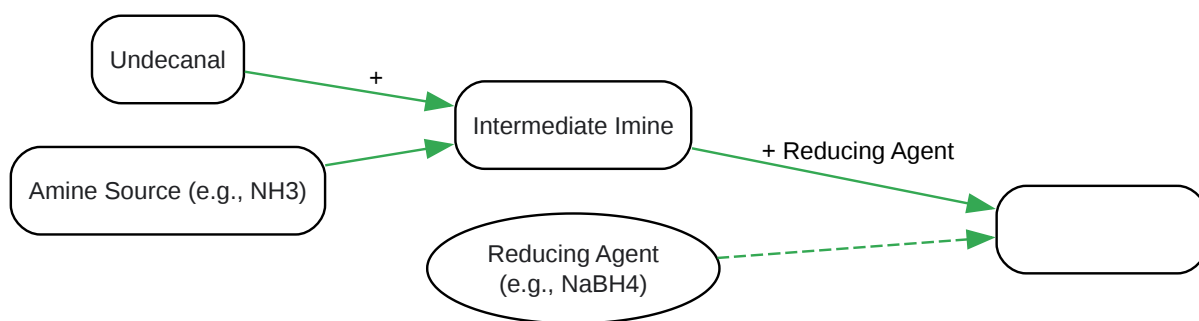
Materials:

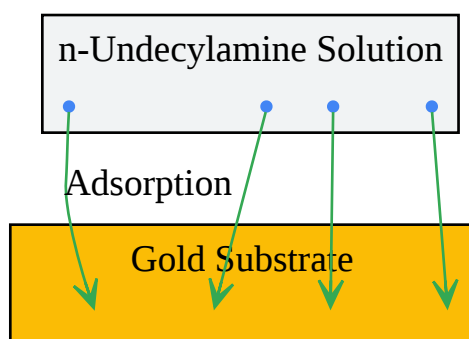
- Undecanal
- Ammonia or an appropriate amine source

- Reducing agent (e.g., sodium borohydride, hydrogen gas with a catalyst like palladium on carbon)
- Anhydrous solvent (e.g., methanol, ethanol)
- Apparatus for inert atmosphere reaction (e.g., Schlenk line)
- Standard laboratory glassware
- Magnetic stirrer and heating mantle

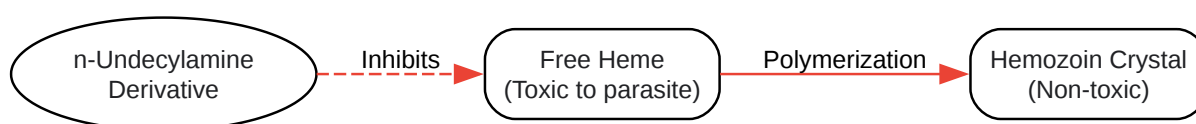
Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve undecanal in the chosen anhydrous solvent.
- Add the amine source in a stoichiometric excess.
- Cool the mixture in an ice bath and slowly add the reducing agent portion-wise, monitoring the reaction temperature.
- After the addition is complete, allow the reaction to warm to room temperature and stir for several hours to overnight.
- Monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Upon completion, quench the reaction by slowly adding water or a dilute acid solution.
- Extract the product into an organic solvent (e.g., diethyl ether, ethyl acetate).
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and filter.
- Remove the solvent under reduced pressure to obtain the crude **n-undecylamine**.
- Purify the product by distillation under reduced pressure or by column chromatography on silica gel.





Schematic of n-Undecylamine SAM on Gold



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References

- 1. N-UNDECYLAMINE | 7307-55-3 [chemicalbook.com]
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